

Muldamine CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Muldamine**
Cat. No.: **B1259567**

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An In-depth Technical Guide to Muldamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phytosterol alkaloid **Muldamine**, including its chemical properties, and available data on its biological activity. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Core Chemical Properties

Muldamine is a steroidal alkaloid that has been isolated from *Veratrum californicum*.^[1] Its chemical identity is well-characterized, providing a solid foundation for further research and development.

Property	Value	Source
CAS Number	36069-45-1	[1] [2] [3] [4]
Molecular Formula	C ₂₉ H ₄₇ NO ₃	[2] [3] [4] [5]
Molecular Weight	457.7 g/mol	[2] [3]
Synonyms	Alkaloid Q, Teinemine 16-acetate	[1] [2]

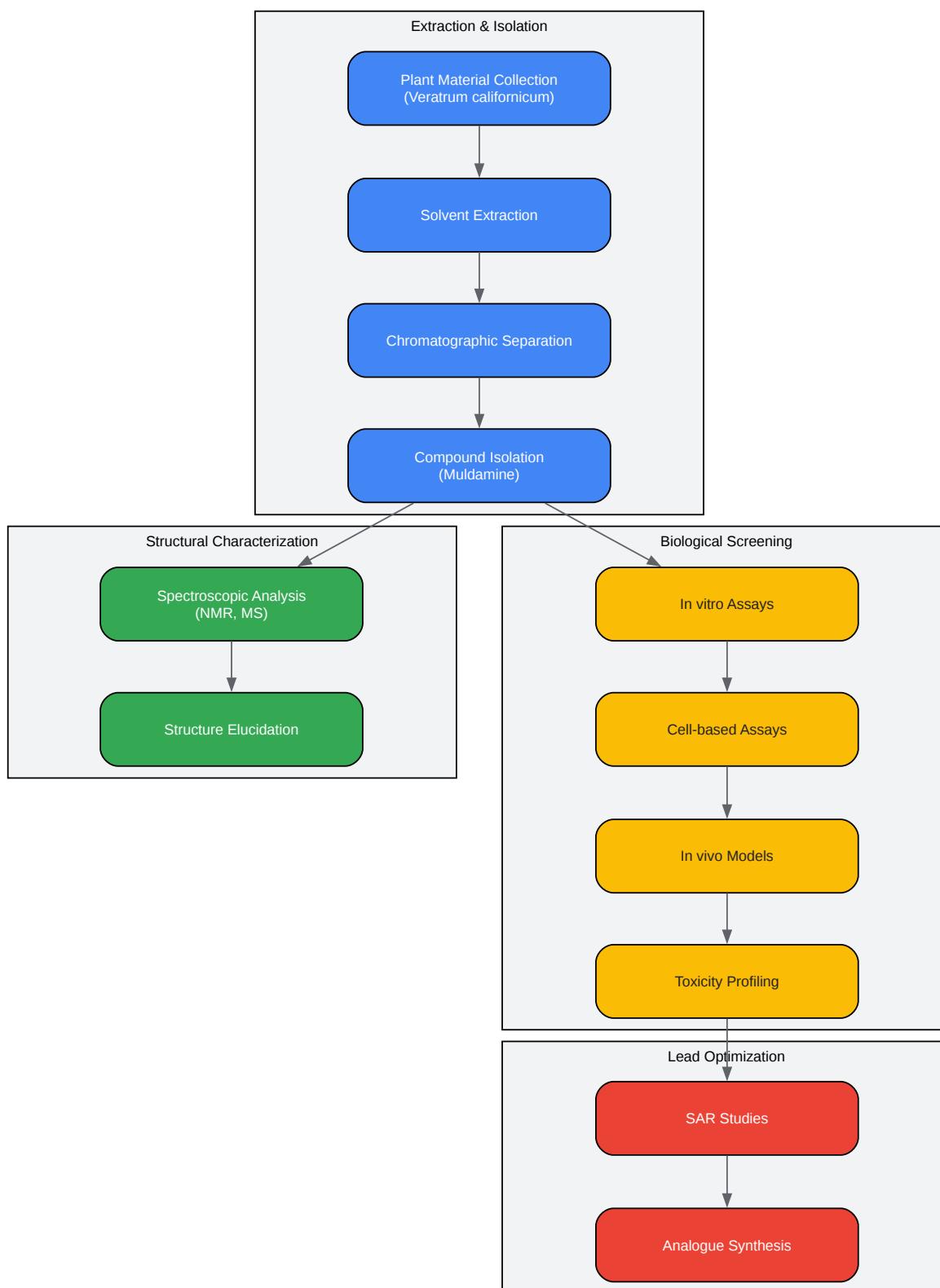
Biological Activity and Potential Applications

Initial investigations into the biological effects of **Muldamine** have been documented, although comprehensive studies on its mechanism of action are still emerging. The available literature suggests potential avenues for further pharmacological exploration.

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. While specific, detailed protocols for **Muldamine** are not readily available in the public domain, a generalized workflow for the isolation and characterization of similar alkaloids can be conceptualized.

The following diagram illustrates a typical workflow for the study of a novel plant-derived alkaloid like **Muldamine**, from initial extraction to biological screening.



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Fig. 1: Generalized workflow for natural product research.

Further in-depth research is required to fully elucidate the signaling pathways and molecular targets of **Muldamine**. As more data becomes available, this guide will be updated to include more specific experimental details and pathway diagrams.

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- To cite this document: BenchChem. [Muldamine CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1259567#muldamine-cas-number-and-molecular-formula>

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